

# Voriconazole N-Oxide: A Technical Overview for Researchers

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## Compound of Interest

Compound Name: Voriconazole N-Oxide

Cat. No.: B021638

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For researchers, scientists, and drug development professionals, this technical guide provides an in-depth look at **Voriconazole N-oxide**, the primary metabolite of the antifungal agent Voriconazole. This document outlines its key chemical properties, metabolic pathways, and the mechanisms underlying its associated phototoxicity.

## Core Compound Data

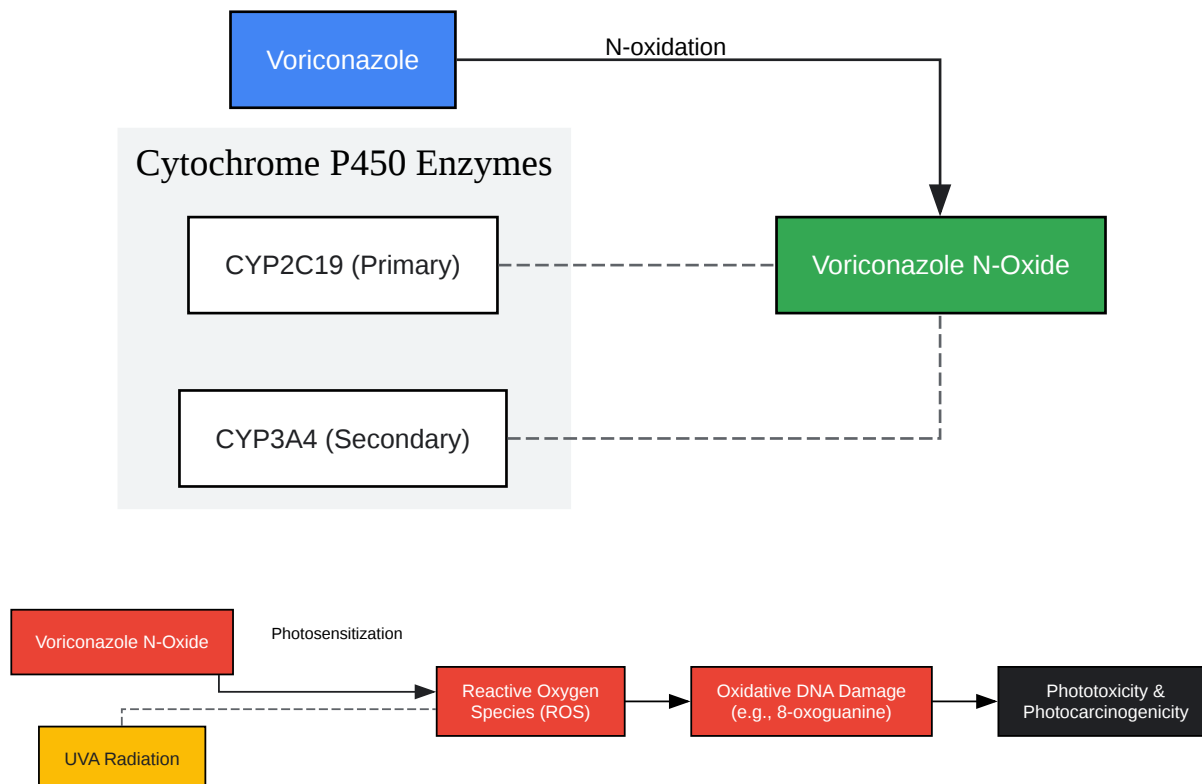
**Voriconazole N-oxide** is the major circulating metabolite of Voriconazole, an essential triazole antifungal drug. Understanding its properties is crucial for a comprehensive grasp of Voriconazole's pharmacokinetics and safety profile.

Parameter	Value	Reference
CAS Number	618109-05-0	[1][2]
Molecular Formula	C <sub>16</sub> H <sub>14</sub> F <sub>3</sub> N <sub>5</sub> O <sub>2</sub>	[1][2]
Molecular Weight	365.31 g/mol	[2][3]

## Metabolic Formation of Voriconazole N-Oxide

Voriconazole is extensively metabolized in the liver, with the N-oxidation of the pyrimidine ring being the principal metabolic route, leading to the formation of **Voriconazole N-oxide**.<sup>[1]</sup> This metabolite is considered to have no antifungal activity.<sup>[1]</sup>

The formation of **Voriconazole N-oxide** is primarily mediated by the cytochrome P450 (CYP) enzyme system. Specifically, CYP2C19 is the main enzyme responsible for this metabolic conversion, with CYP3A4 also playing a significant, albeit lesser, role.[1][2][4] Flavin-containing monooxygenases (FMOs) are also thought to contribute to a smaller extent.[1] The involvement of these polymorphic enzymes, particularly CYP2C19, is a key factor in the observed inter-individual variability in Voriconazole plasma concentrations.



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## References

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